

Dissolving iJak-381 for Preclinical Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *iJak-381*
Cat. No.: *B10856076*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and standardized protocols for the dissolution of **iJak-381** (also known as GDC-0214), a potent and selective Janus kinase 1 (JAK1) inhibitor, for use in both in vitro and in vivo experimental settings. Adherence to these guidelines is crucial for ensuring solution stability, and obtaining reproducible and reliable experimental results.

Product Information

- Product Name: **iJak-381**
- Synonyms: GDC-0214, iJak381[1][2][3][4]
- CAS Number: 1831144-46-7[1][2][3][5]
- Molecular Formula: $C_{28}H_{28}ClF_2N_9O_3$ [4][5]
- Molecular Weight: 612.04 g/mol [4]

- Mechanism of Action: **iJak-381** is a selective inhibitor of the Janus kinase (JAK) family, with a primary target of JAK1.[1][6] It has been shown to be a JAK1/2 inhibitor with anti-inflammatory activity that blocks IL-13, IL-4, and IL-6 signaling pathways.[7][8][9][10] This inhibition prevents the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins, particularly STAT6.[7][8]

Solubility Data

iJak-381 is a solid powder with limited aqueous solubility.[5] The selection of an appropriate solvent is critical for preparing homogenous solutions for experimental use. The following table summarizes the solubility of **iJak-381** in common laboratory solvents.

Solvent	Solubility	Application	Notes
Dimethyl Sulfoxide (DMSO)	Soluble, up to 10 mM	In Vitro Stock Solutions	The most common solvent for preparing concentrated stock solutions.[6]
Ethanol	Limited	In Vitro Dilutions	Can be used for further dilution of DMSO stock, but solubility should be verified.
Water	Insoluble	Aqueous Buffers	Not recommended for direct dissolution.
PEG300, PEG400	Soluble (in combination)	In Vivo Formulations	Often used as a vehicle in formulations for oral or parenteral administration.[5]
Corn Oil	Soluble (in combination)	In Vivo Formulations	A common vehicle for subcutaneous or oral gavage administration.[5]
Tween 80	Surfactant	In Vivo Formulations	Used as a surfactant to improve the solubility and stability of aqueous suspensions.[5]
Carboxymethyl cellulose (CMC)	Suspending Agent	In Vivo Formulations	Used to create stable suspensions for oral administration.[5]

Experimental Protocols

Preparation of In Vitro Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **iJak-381** in DMSO.

Materials:

- **iJak-381** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **iJak-381** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 0.612 mg of **iJak-381**.
- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the **iJak-381** powder.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, brief sonication in an ultrasonic water bath for 5-10 minutes may be applied.^[5] Gentle warming to 37°C can also aid in dissolution.^[11]
- **Visual Inspection:** Ensure the solution is clear and free of any visible particulates before use.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solutions at -20°C for up to one month or at -80°C for up to six months.^{[2][3][12]}

Preparation of In Vivo Formulations

The following are examples of common formulations for the in vivo administration of **iJak-381**. The optimal formulation may vary depending on the animal model and route of administration.

It is recommended to perform a small-scale pilot test to ensure the solubility and stability of the chosen formulation.

Formulation 1: DMSO, PEG300, Tween 80, and Saline/ddH₂O

This formulation is suitable for intraperitoneal (i.p.) or intravenous (i.v.) injection.

Materials:

- **iJak-381**
- DMSO
- PEG300
- Tween 80
- Sterile ddH₂O or saline
- Sterile tubes
- Vortex mixer

Procedure:

- Initial Dissolution: Prepare a concentrated stock solution of **iJak-381** in DMSO as described in the in vitro protocol.
- Vehicle Preparation: In a separate sterile tube, prepare the vehicle by mixing the solvents in the desired ratio. A common formulation consists of:
 - 5-10% DMSO
 - 30-40% PEG300
 - 5% Tween 80
 - 45-60% ddH₂O or saline

- Stepwise Addition: It is crucial to add the solvents in a specific order to maintain solubility.^[5]
 - a. Start with the required volume of the **iJak-381** DMSO stock solution.
 - b. Add the PEG300 and vortex until the solution is clear.
 - c. Add the Tween 80 and vortex until the solution is clear.
 - d. Finally, add the ddH₂O or saline dropwise while vortexing to reach the final volume.
- Final Solution: The final solution should be a clear, homogenous mixture. Prepare this formulation fresh on the day of the experiment.

Formulation 2: DMSO and Corn Oil

This formulation is suitable for subcutaneous (s.c.) injection or oral gavage.

Materials:

- **iJak-381**
- DMSO
- Corn oil
- Sterile tubes
- Vortex mixer

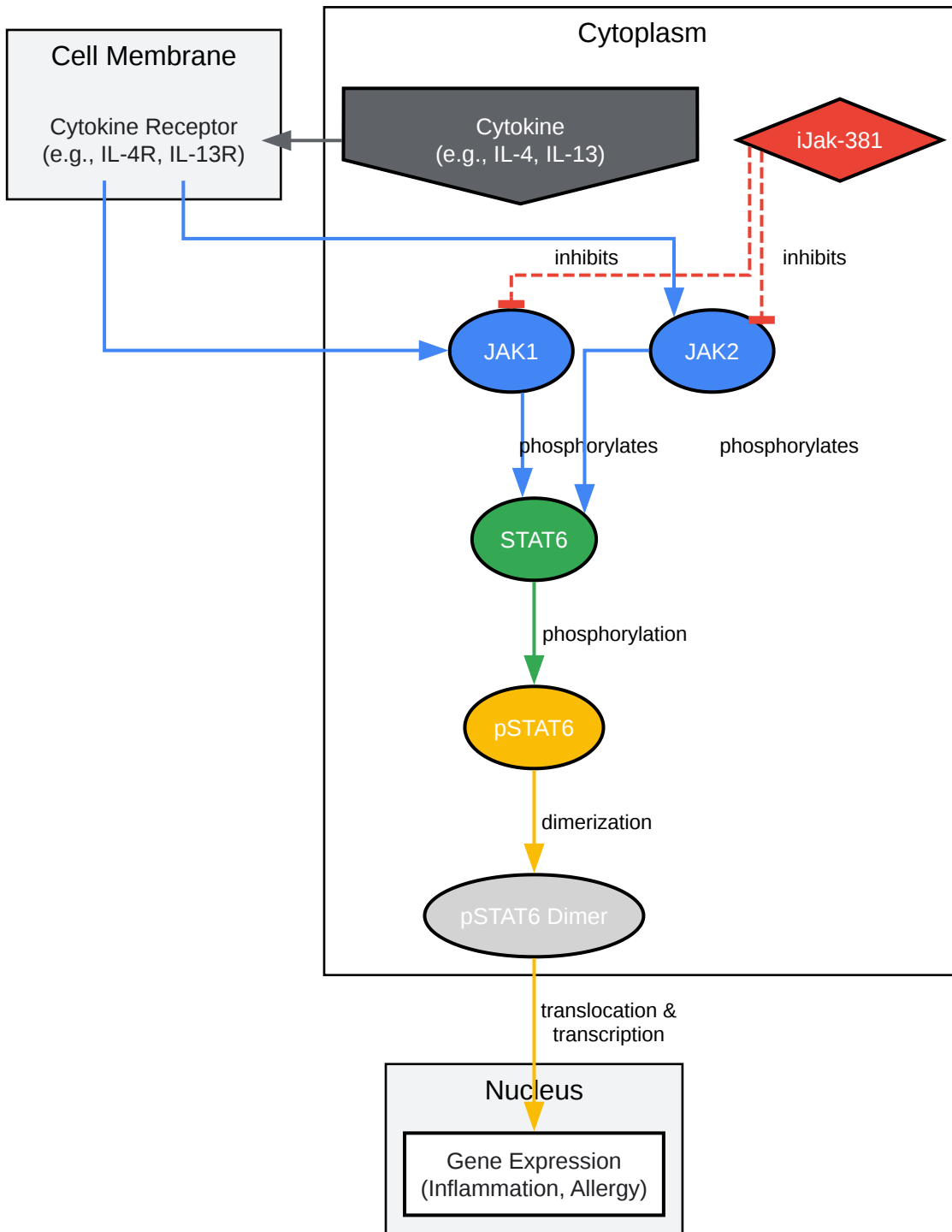
Procedure:

- Initial Dissolution: Prepare a concentrated stock solution of **iJak-381** in DMSO.
- Mixing: Add the required volume of the **iJak-381** DMSO stock solution to the calculated volume of corn oil.
- Homogenization: Vortex the mixture thoroughly until a clear and uniform solution is obtained.
^[1]^[5] This formulation should also be prepared fresh before use.

Signaling Pathway and Experimental Workflow

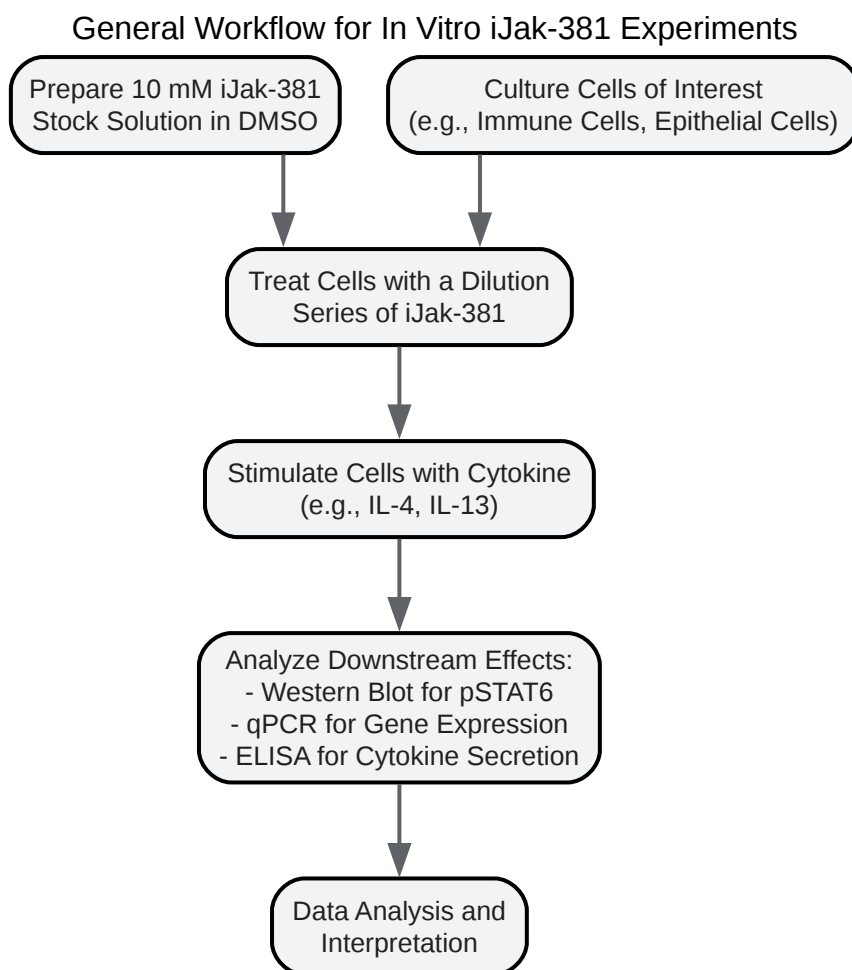
The following diagrams illustrate the mechanism of action of **iJak-381** and a general workflow for its application in cell-based assays.

iJak-381 Signaling Pathway Inhibition



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Caption: **iJak-381** inhibits JAK1/2, blocking STAT6 phosphorylation and downstream gene expression.



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Caption: A typical experimental workflow for evaluating the efficacy of **iJak-381** in a cell-based assay.

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